

Application Notes and Protocols: Afp-07 Stock Solution Preparation

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Compound of Interest

Compound Name: Afp-07

Cat. No.: B1664403

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Introduction

Afp-07 is a synthetic analog of prostacyclin, acting as a highly potent and selective agonist for the prostacyclin receptor (IP receptor).[1][2][3][4] Its chemical designation is 7,7-difluoroprostacyclin.[1][2] **Afp-07**'s high affinity and selectivity for the IP receptor make it a valuable tool for in vitro and in vivo studies aimed at elucidating the physiological and pathophysiological roles of the prostacyclin signaling pathway. This document provides detailed protocols for the preparation of **Afp-07** stock solutions and summarizes its key chemical and biological properties.

Data Presentation

Chemical and Physical Properties of Afp-07

Property	Value	Reference
Formal Name	5Z-[(3aR,4R,5R,6aS)-3,3-difluorohexahydro-5-hydroxy-4-[(1E,3S,4S)-3-hydroxy-4-methyl-1-nonen-6-ynyl]-2H-cyclopenta[b]furan-2-ylidene]-pentanoic acid	[1]
CAS Number	788799-13-3	[1]
Molecular Formula	C ₂₂ H ₃₀ F ₂ O ₅	[1][5]
Molecular Weight	412.5 g/mol	[1]
Purity	>98%	[3]
Formulation	Typically supplied as a solution in methyl acetate or as a solid.	[1][3]

Solubility of Afp-07

Solvent	Solubility	Reference
DMF	30 mg/mL	[1][3]
DMSO	25 mg/mL	[1][3]
Ethanol	30 mg/mL	[1][3]
PBS (pH 7.2)	1 mg/mL	[1][3]

Biological Activity of Afp-07

Parameter	Value	Receptor	Reference
K _i	0.561 nM	IP Receptor	[1][2][3]
K _i	> 100 nM	EP ₁₋₃ Receptors	[1][3]
K _i	> 10 nM	EP ₄ Receptor	[1][3]

Experimental Protocols

Preparation of a 10 mM Afp-07 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Afp-07** using dimethyl sulfoxide (DMSO) as the solvent.

Materials:

- **Afp-07** (solid form)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, amber microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

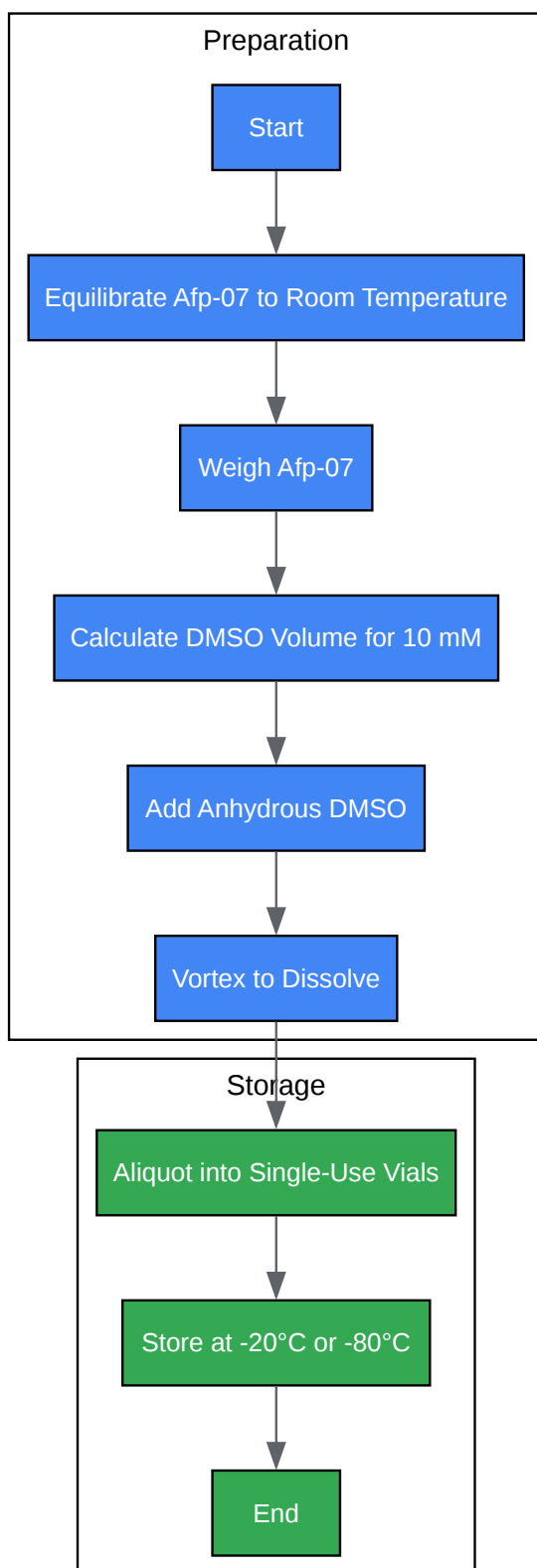
Procedure:

- **Equilibrate Afp-07:** Allow the vial of **Afp-07** to come to room temperature before opening to prevent condensation of moisture.
- **Weigh Afp-07:** Accurately weigh a precise amount of **Afp-07** solid (e.g., 1 mg) using an analytical balance.
- **Calculate Solvent Volume:** Calculate the volume of DMSO required to achieve a 10 mM concentration.
 - Formula: $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * 100,000$
 - Example for 1 mg of **Afp-07** (MW = 412.5 g/mol): $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 412.5 \text{ g/mol}) * 100,000 = 242.4 \mu\text{L}$
- **Dissolve Afp-07:** Add the calculated volume of anhydrous DMSO to the vial containing the **Afp-07** solid.

- **Mix Thoroughly:** Cap the vial securely and vortex until the solid is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) can be used to aid dissolution if necessary.
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles and exposure to light.
- **Storage:** Store the aliquots at -20°C or -80°C for long-term storage. When stored properly, the solution should be stable for several months.

Mandatory Visualizations

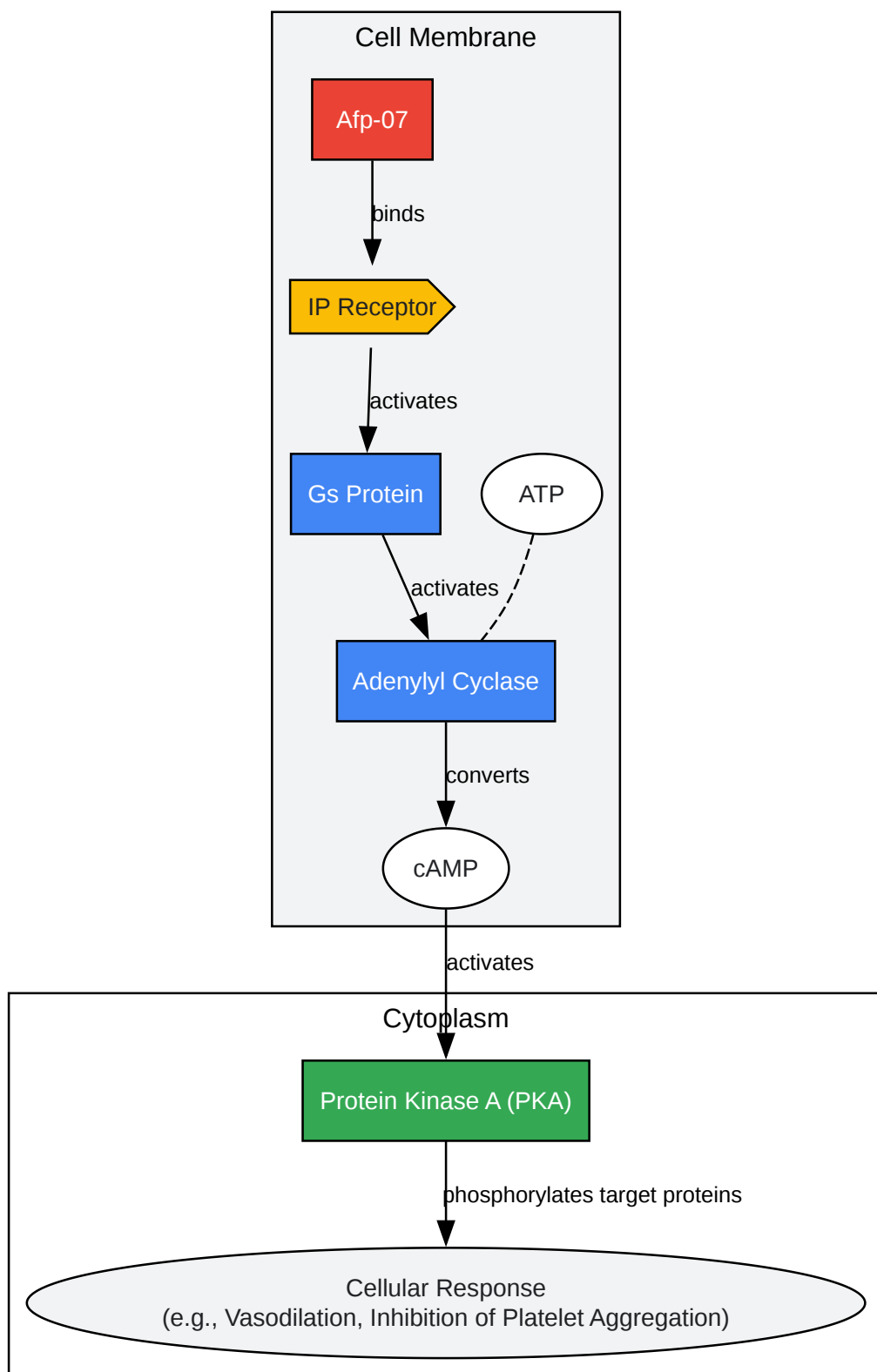
Experimental Workflow for Afp-07 Stock Solution Preparation



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Caption: Workflow for preparing a 10 mM **Afp-07** stock solution in DMSO.

Afp-07 Signaling Pathway via the IP Receptor



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Caption: **Afp-07** activates the IP receptor, leading to Gs protein-mediated stimulation of adenylyl cyclase, increased cAMP, and activation of PKA, resulting in various cellular responses.[1][6]

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References

- 1. Prostacyclin receptor - Wikipedia [en.wikipedia.org]
- 2. researchgate.net [researchgate.net]
- 3. A novel pathway of prostacyclin signaling-hanging out with nuclear receptors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Prostaglandin receptor - Wikipedia [en.wikipedia.org]
- 5. Prostacyclin-IP signaling and prostaglandin E2-EP2/EP4 signaling both mediate joint inflammation in mouse collagen-induced arthritis - PMC [pmc.ncbi.nlm.nih.gov]
- 6. CV Pharmacology | Prostacyclin Receptor Agonists [cvpharmacology.com]
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